

Navigating the TRITA Database: A Technical Guide to Locating KTH Doctoral Theses

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For researchers, scientists, and professionals in drug development, accessing the latest doctoral research is a critical component of staying at the forefront of innovation. This in-depth guide provides a comprehensive walkthrough of the process for finding and accessing doctoral theses from the KTH Royal Institute of Technology, which are cataloged under the **TRITA** series within the DiVA (Digitala Vetenskapliga Arkivet) portal.

The **TRITA** series is the official publication series for KTH Royal Institute of Technology, encompassing doctoral and licentiate theses, student theses, and reports.^[1] All publications within the **TRITA** series are required to be electronically registered and published in full text in the DiVA database, making it the central repository for accessing this body of research.^{[2][3]}

Accessing Doctoral Theses: A Step-by-Step Protocol

Locating a specific doctoral thesis within the **TRITA** series is a straightforward process by utilizing the advanced search functionalities of the DiVA portal.

Experimental Protocol: Searching for Doctoral Theses in DiVA

- Navigate to the KTH DiVA Portal: Access the dedicated portal for KTH publications.
- Select "Advanced search - Research publications": This will direct you to a search interface with more granular filtering options.

- **Specify Publication Type:** In the search form, locate the "Publication type" field and select "Doctoral thesis." This will narrow the search results to only include doctoral dissertations.
- **Filter by TRITA Series:** To specifically search within the **TRITA** series, locate the "Series" field. You can either browse the list of series or type "**TRITA**" into the search box to find the relevant series for the different schools at KTH (e.g., **TRITA-ABE-DLT**, **TRITA-CBH-FOU**, **TRITA-EECS-AVL**).[\[4\]](#)
- **Enter Search Terms:** Utilize the free-text search fields to input keywords related to your research interests, such as specific drug names, signaling pathways, or experimental techniques. You can also search by author, title, or abstract.
- **Execute and Refine Search:** Click the "Search" button to retrieve a list of theses that match your criteria. You can further refine your search by publication year or other available filters on the results page.
- **Access Full Text:** The search results will provide links to the full record of each thesis. Within the full record, you will find a link to download the full-text PDF of the dissertation, which will contain the detailed experimental protocols.

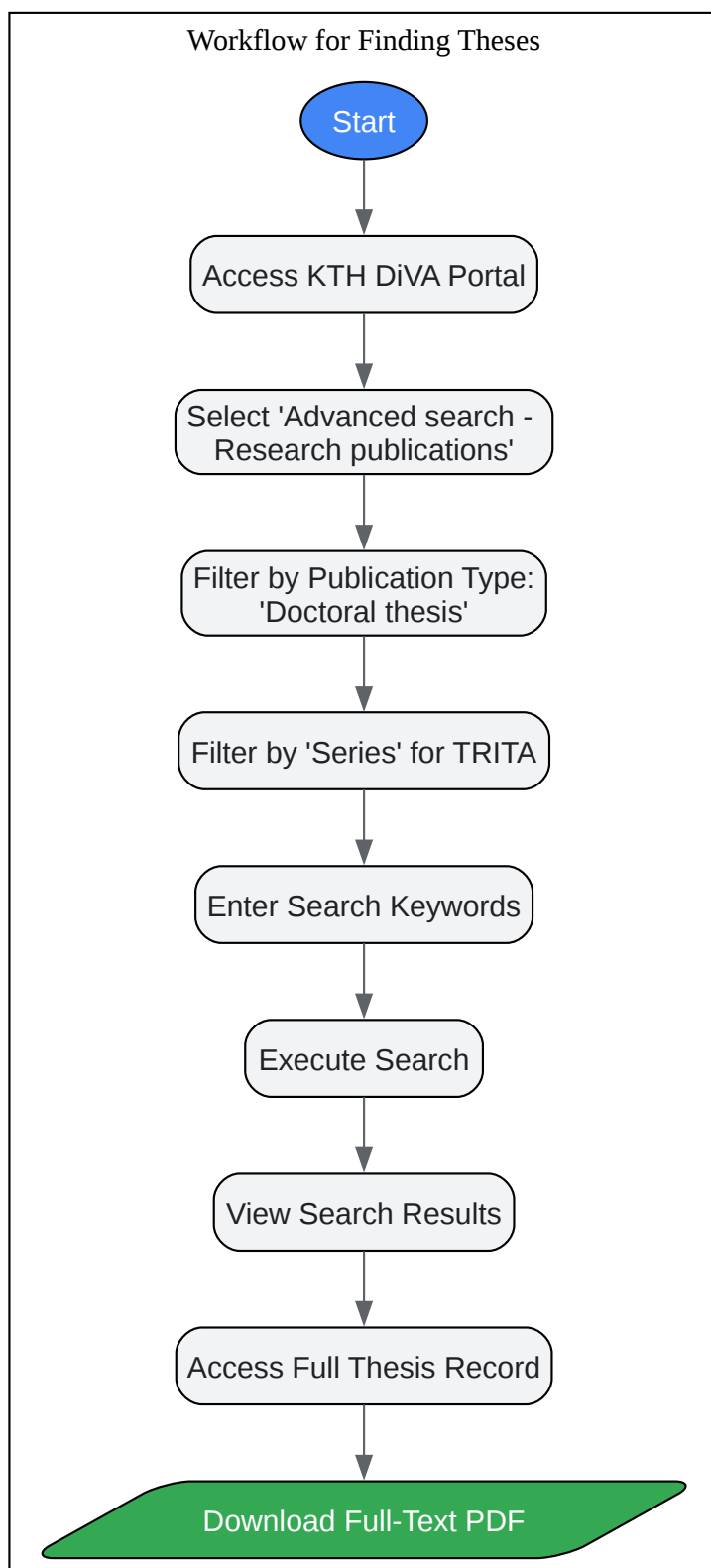
Data Presentation: Understanding the Metadata

Each doctoral thesis in the DiVA portal is accompanied by a rich set of metadata. The following table summarizes the key data fields available for each record, which can be used for citation and to quickly assess the relevance of the thesis to your research.

Metadata Field	Description	Example
Title	The full title of the doctoral thesis.	"Development of Novel Small Molecule Inhibitors for the Treatment of..."
Author	The name of the author(s) of the thesis.	Smith, John
Supervisor	The name(s) of the doctoral supervisor(s).	Jones, Jane
Examiner	The name of the faculty examiner.	Doe, Richard
Place, publisher, year	The location, publisher, and year of publication.	Stockholm: KTH Royal Institute of Technology, 2023
Series	The specific TRITA series and number.	TRITA-CBH-FOU, 2023:15
Identifiers	Unique identifiers for the thesis, including URN and ISBN.	URN: urn:nbn:se:kth:diva-123456, ISBN: 978-91-8040-123-4
National Subject Category	The subject classification of the thesis.	Medical and Health Sciences -- Pharmacology and Toxicology
Keywords	Author-provided keywords describing the research.	cancer, drug development, kinase inhibitors
Abstract	A summary of the research presented in the thesis.	This thesis describes the synthesis and evaluation of...
Full text	A link to the downloadable PDF of the complete thesis.	[Link to PDF]

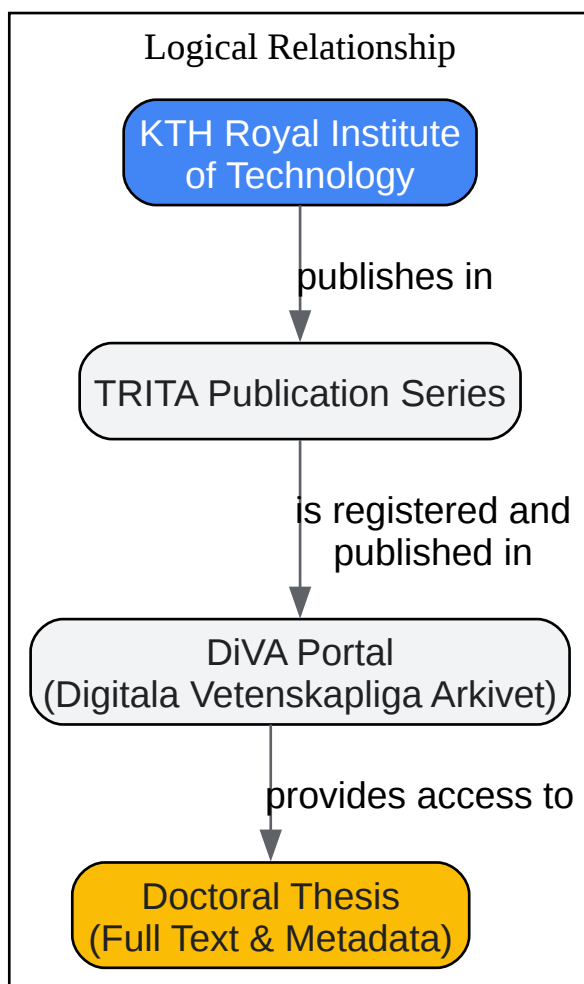
Visualizing the Workflow and Logical Relationships

To further clarify the process of locating and accessing doctoral theses, the following diagrams illustrate the key workflows and relationships.



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Caption: Workflow for locating doctoral theses in the **TRITA** database via the DiVA portal.



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Caption: The relationship between KTH, the **TRITA** series, and the DiVA portal.

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